

Fura PE-3 Potassium Salt: An In-depth Technical Guide

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Compound of Interest

Compound Name: Fura PE-3 potassium

Cat. No.: B15556946

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fura PE-3 potassium salt, also known as Fura-2 Leakage Resistant (LR) potassium salt, is a high-affinity, ratiometric fluorescent indicator used for the precise measurement of intracellular calcium concentrations ($[Ca^{2+}]_i$). As a cell-impermeable salt form of the popular Fura-2 dye, it is an invaluable tool for applications where maintaining the indicator within the cell for extended periods is critical, and for studies in lipid membrane-free systems. This guide provides a comprehensive overview of **Fura PE-3 potassium** salt, including its physicochemical properties, mechanism of action, detailed experimental protocols, and data presentation for researchers in cell biology, neuroscience, and drug discovery.

Core Properties and Mechanism of Action

Fura PE-3 is a derivative of Fura-2, designed to minimize leakage from cells. It functions as a ratiometric indicator, meaning that the concentration of free Ca^{2+} is determined by the ratio of fluorescence intensities at two different excitation wavelengths. Upon binding to Ca^{2+} , Fura PE-3 undergoes a conformational change that alters its absorption spectrum. Specifically, the peak excitation wavelength shifts from approximately 380 nm in the Ca^{2+} -free state to around 340

nm when saturated with Ca^{2+} . The fluorescence emission maximum remains relatively constant at approximately 505 nm.[1] This ratiometric measurement corrects for variations in dye concentration, cell thickness, and photobleaching, allowing for more accurate and quantifiable measurements of intracellular calcium dynamics.[2]

Chemical and Physical Properties

A summary of the key quantitative data for **Fura PE-3 potassium** salt is presented in the tables below. Note that some values are for the closely related Fura-2, as specific data for the PE-3 variant is not always available.

Identifier	Value
Synonyms	Fura-2 Leakage Resistant (LR), Fura-PE3
Molecular Formula	$\text{C}_{31}\text{H}_{23}\text{K}_6\text{N}_3\text{O}_{16}$ [1]
Formula Weight	1123.6 g/mol [1]
Solubility	Water soluble[1]
Purity	$\geq 90\%$ [1]

Spectroscopic Properties	Ca^{2+} -Free	Ca^{2+} -Bound
Excitation Maximum (λ_{ex})	~ 380 nm[1]	~ 340 nm[1]
Emission Maximum (λ_{em})	~ 505 nm[1]	~ 505 nm[1]
Molar Extinction Coefficient (ϵ)	$\sim 27,000 \text{ cm}^{-1}\text{M}^{-1}$ (at 363 nm for Fura-2)[3]	$\sim 35,000 \text{ cm}^{-1}\text{M}^{-1}$ (at 335 nm for Fura-2)[3]
Quantum Yield (Φ)	~ 0.23 (for Fura-2)[4][5]	~ 0.49 (for Fura-2)[4]

Binding Properties	Value
Dissociation Constant (K_d) for Ca^{2+}	~ 145 nM[1]

Experimental Protocols

Due to its cell-impermeability, **Fura PE-3 potassium** salt must be introduced into cells using invasive techniques. The following sections detail the methodologies for cell loading and subsequent calcium imaging experiments.

Cell Loading Protocols

3.1.1 Microinjection

Microinjection is a precise method for introducing Fura PE-3 into individual cells.

- Materials:
 - **Fura PE-3 potassium** salt
 - Intracellular buffer (e.g., 120 mM KCl, 10 mM HEPES, pH 7.2)
 - Micropipettes
 - Micromanipulator and injection system
- Procedure:
 - Prepare a stock solution of **Fura PE-3 potassium** salt (e.g., 1-10 mM) in the intracellular buffer.
 - Backfill a micropipette with the Fura PE-3 solution.
 - Using a micromanipulator, carefully insert the micropipette into the target cell.
 - Inject a small volume of the Fura PE-3 solution into the cytoplasm. The final intracellular concentration should typically be in the range of 50-200 μM .
 - Allow the dye to distribute evenly throughout the cell for 10-15 minutes before imaging.

3.1.2 Electroporation

Electroporation can be used to load a population of cells simultaneously.

- Materials:

- **Fura PE-3 potassium salt**
- Electroporation buffer (low ionic strength)
- Electroporator and cuvettes
- Cell suspension
- Procedure:
 - Resuspend cells in a cold electroporation buffer containing **Fura PE-3 potassium salt** at a concentration of 50-200 μM .
 - Transfer the cell suspension to an electroporation cuvette.
 - Apply a high-voltage electric pulse to the cells. The optimal voltage and pulse duration are cell-type dependent and should be empirically determined.
 - After electroporation, incubate the cells on ice for 10-15 minutes to allow the membranes to reseal.
 - Gently wash the cells to remove extracellular Fura PE-3 and resuspend them in a physiological buffer for imaging.

Ratiometric Calcium Imaging

- Instrumentation:
 - Inverted fluorescence microscope equipped with a light source capable of rapidly switching between 340 nm and 380 nm excitation wavelengths (e.g., xenon arc lamp with a filter wheel or LED light source).
 - A sensitive camera (e.g., sCMOS or EMCCD).
 - Emission filter centered around 510 nm.
 - Image acquisition and analysis software capable of ratiometric calculations.
- Procedure:

- Mount the Fura PE-3 loaded cells on the microscope stage.
- Acquire a background image (without cells) at both 340 nm and 380 nm excitation.
- Sequentially excite the cells at 340 nm and 380 nm and capture the corresponding fluorescence emission at 510 nm.
- Subtract the background from each image.
- Calculate the ratio of the fluorescence intensity at 340 nm excitation to the intensity at 380 nm excitation (F_{340}/F_{380}) for each pixel or region of interest.
- The change in this ratio over time reflects the change in intracellular calcium concentration.

Calibration of the Fura PE-3 Signal

To convert the F_{340}/F_{380} ratio into an absolute calcium concentration, a calibration is necessary. This is typically performed using the Grynkiewicz equation:

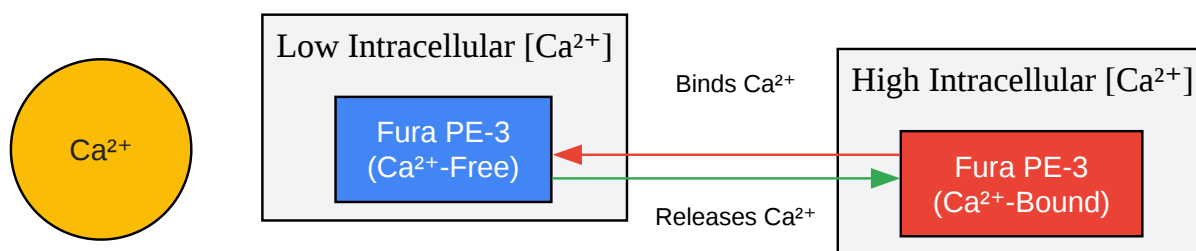
$$[Ca^{2+}] = K_d * [(R - R_{min}) / (R_{max} - R)] * (F_{free_380} / F_{bound_380})$$

Where:

- K_d is the dissociation constant of Fura PE-3 for Ca^{2+} (~145 nM).
- R is the experimentally measured F_{340}/F_{380} ratio.
- R_{min} is the F_{340}/F_{380} ratio in the absence of Ca^{2+} (determined by adding a Ca^{2+} chelator like EGTA).
- R_{max} is the F_{340}/F_{380} ratio at saturating Ca^{2+} concentrations (determined by adding a Ca^{2+} ionophore like ionomycin in the presence of high extracellular Ca^{2+}).
- $F_{free_380} / F_{bound_380}$ is the ratio of fluorescence intensities at 380 nm excitation in Ca^{2+} -free and Ca^{2+} -saturating conditions, respectively.

Visualizations

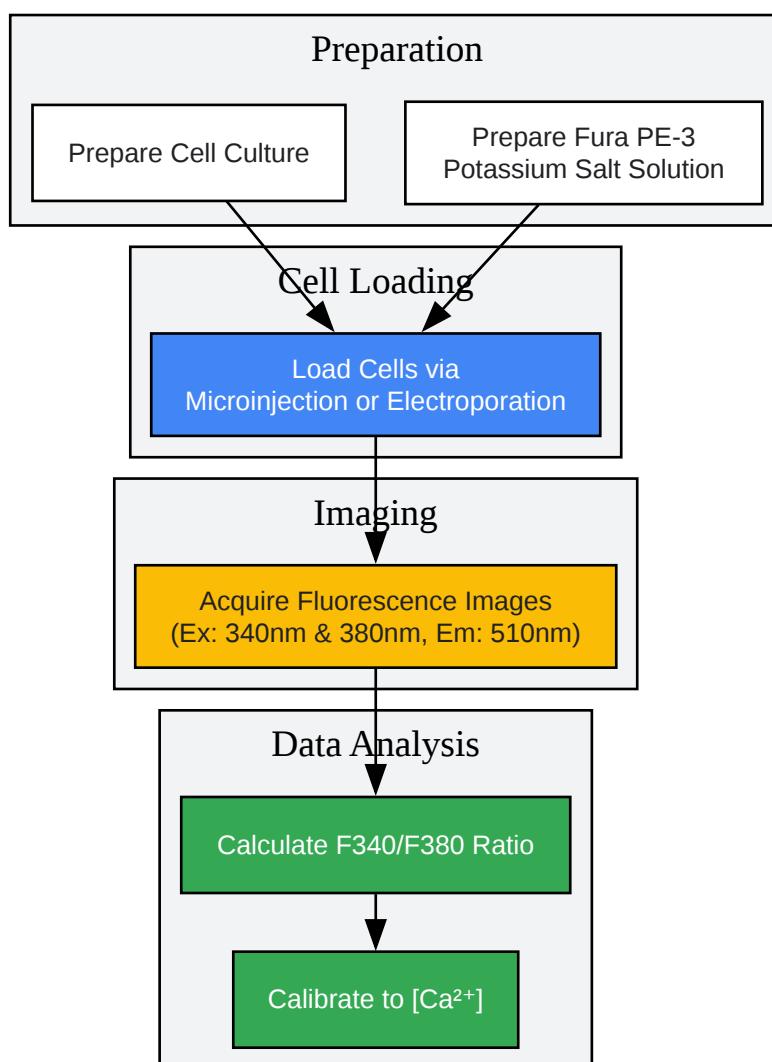
Signaling Pathway: Fura PE-3 Calcium Binding



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Caption: Fura PE-3 reversibly binds to intracellular calcium ions.

Experimental Workflow: Ratiometric Calcium Imaging



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Caption: Workflow for measuring intracellular calcium with Fura PE-3.

Applications in Research and Drug Development

Fura PE-3 potassium salt is a powerful tool for a variety of research applications, including:

- **Neuroscience:** Studying calcium signaling in neurons, including synaptic transmission and plasticity.
- **Cardiology:** Investigating calcium dynamics in cardiomyocytes during contraction and relaxation.

- **Drug Discovery:** Screening for compounds that modulate the activity of ion channels and G-protein coupled receptors (GPCRs) by measuring their downstream effects on intracellular calcium.
- **Cell Biology:** Elucidating the role of calcium in a wide range of cellular processes, such as apoptosis, proliferation, and fertilization.

The leakage-resistant nature of Fura PE-3 makes it particularly well-suited for long-term imaging experiments and for studies in which the dye needs to be retained within a specific cellular compartment.

Conclusion

Fura PE-3 potassium salt is a robust and reliable ratiometric indicator for the quantitative measurement of intracellular calcium. Its cell-impermeability necessitates invasive loading techniques, but its resistance to leakage provides a significant advantage for long-term studies. By following the detailed protocols and understanding the principles of ratiometric imaging outlined in this guide, researchers can effectively utilize Fura PE-3 to gain valuable insights into the complex and dynamic role of calcium in cellular physiology and pathophysiology.

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